

# An In-depth Technical Guide to 1,1-Dimethylguanidine: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1,1-Dimethylguanidine

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1,1-Dimethylguanidine**, a versatile molecule with significant applications in organic synthesis and potential pharmacological relevance. This document moves beyond a simple recitation of facts to offer in-depth insights into its chemical behavior, practical applications, and biological interactions, grounded in authoritative scientific literature.

## Core Compound Identification and Properties

**1,1-Dimethylguanidine** is a substituted guanidine that is commonly handled in the laboratory as a salt, most frequently the sulfate or hydrochloride salt, due to the high basicity of the free form.

### 1,1-Dimethylguanidine (Free Base)

- CAS Number: 6145-42-2[1][2]
- Molecular Formula:  $C_3H_9N_3$ [1][2]
- Molecular Weight: 87.12 g/mol [1][2]

## 1,1-Dimethylguanidine Sulfate

- CAS Number: 598-65-2[3]
- Molecular Formula:  $(C_3H_9N_3)_2 \cdot H_2SO_4$ [3]
- Molecular Weight: 272.33 g/mol [3]

## 1,1-Dimethylguanidine Hydrochloride

- CAS Number: 22583-29-5[4][5][6]
- Molecular Formula:  $C_3H_{10}ClN_3$ [4][6]
- Molecular Weight: 123.58 g/mol [6]

Table 1: Physicochemical Properties of **1,1-Dimethylguanidine** and its Salts

| Property            | 1,1-Dimethylguanidine (Free Base) | 1,1-Dimethylguanidine Sulfate | 1,1-Dimethylguanidine Hydrochloride |
|---------------------|-----------------------------------|-------------------------------|-------------------------------------|
| Physical State      | Solid                             | White crystalline powder      | Solid                               |
| Solubility          | Highly soluble in polar solvents  | Soluble in water              | Soluble in water                    |
| Storage Temperature | 2-8°C, under inert gas            | Room temperature              | Room temperature                    |

## Synthesis of 1,1-Dimethylguanidine Salts

The synthesis of **1,1-dimethylguanidine** salts is typically achieved through the reaction of a suitable dimethylamine salt with a cyanating agent. A common and effective method involves the reaction of dimethylammonium chloride with dicyandiamide.

## Experimental Protocol: Synthesis of 1,1-Dimethylguanidine Hydrochloride

This protocol is based on the general principles of guanidine synthesis from amines and dicyandiamide.

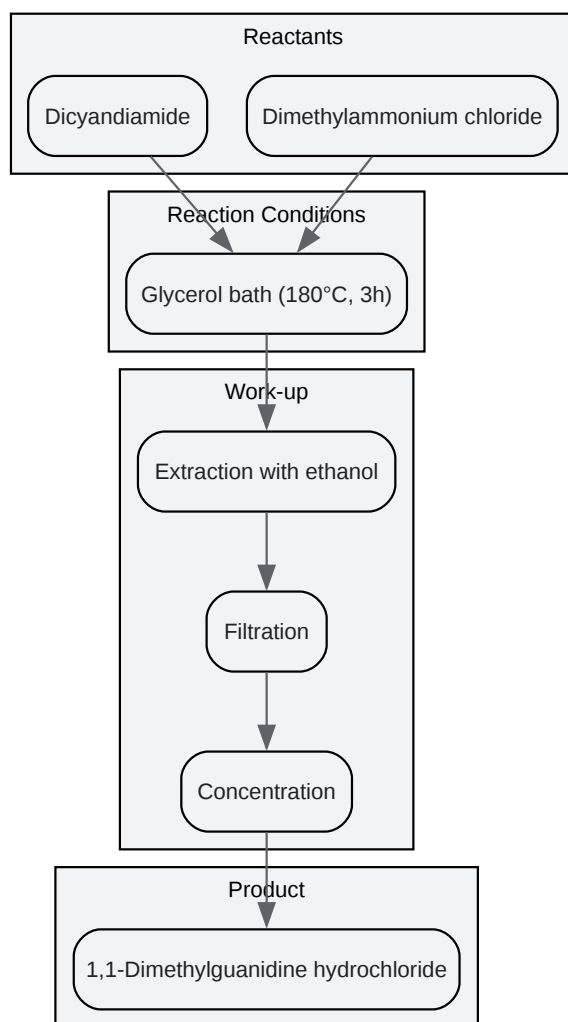
Materials:

- Dimethylammonium chloride
- Dicyandiamide
- Glycerol (as a high-boiling solvent/heating bath)
- Ethanol
- Diethyl ether

Procedure:

- A mixture of dicyandiamide and a molar excess of dimethylammonium chloride is heated in a glycerol bath.
- The reaction mixture is maintained at a temperature of approximately 180°C for three hours to ensure the completion of the reaction.
- After cooling, the product is extracted with hot ethanol.
- The ethanolic solution is filtered to remove any unreacted starting material or byproducts.
- The filtrate is concentrated under reduced pressure to yield crude **1,1-dimethylguanidine** hydrochloride.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.

Diagram 1: Proposed Synthesis of **1,1-Dimethylguanidine** Hydrochloride



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Caption: Synthetic route to **1,1-dimethylguanidine** hydrochloride.

## Applications in Organic Synthesis

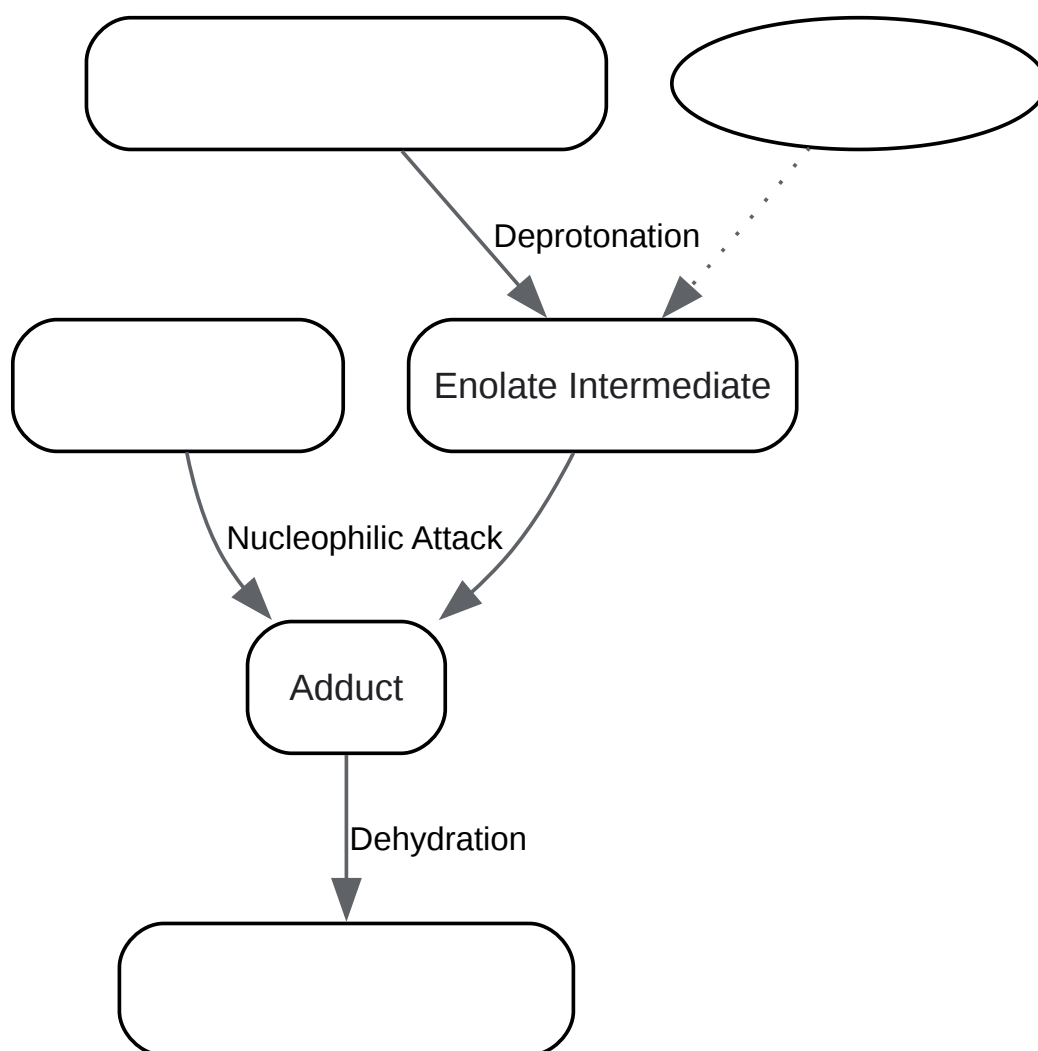
**1,1-Dimethylguanidine**, owing to its strong basicity and nucleophilic character, is a valuable reagent and catalyst in a variety of organic transformations. It is particularly effective in reactions requiring a strong, non-nucleophilic base.

## Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration. 1,1,3,3-Tetramethylguanidine (TMG), a related

guanidine derivative, has been shown to be an effective catalyst for this reaction, and by extension, **1,1-dimethylguanidine** can be expected to exhibit similar catalytic activity.

Diagram 2: Knoevenagel Condensation Catalyzed by a Guanidine Base



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Caption: Mechanism of guanidine-catalyzed Knoevenagel condensation.

## Biginelli Reaction

The Biginelli reaction is a one-pot, three-component synthesis of dihydropyrimidinones from an aldehyde, a  $\beta$ -ketoester, and urea or thiourea. Guanidine and its derivatives can be employed as catalysts in this reaction.

## Experimental Protocol: Guanidine-Catalyzed Biginelli Reaction

This is a generalized protocol based on the principles of the Biginelli reaction.

### Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- $\beta$ -ketoester (e.g., ethyl acetoacetate)
- Urea
- **1,1-Dimethylguanidine** salt (as catalyst)
- Ethanol

### Procedure:

- A mixture of the aldehyde (1 mmol),  $\beta$ -ketoester (1 mmol), urea (1.5 mmol), and a catalytic amount of **1,1-dimethylguanidine** salt (e.g., 10 mol%) in ethanol is stirred at reflux.
- The reaction progress is monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is cooled to room temperature, and the precipitated product is collected by filtration.
- The crude product is washed with cold ethanol and dried to afford the dihydropyrimidinone.

## Biological Activity and Pharmacological Potential

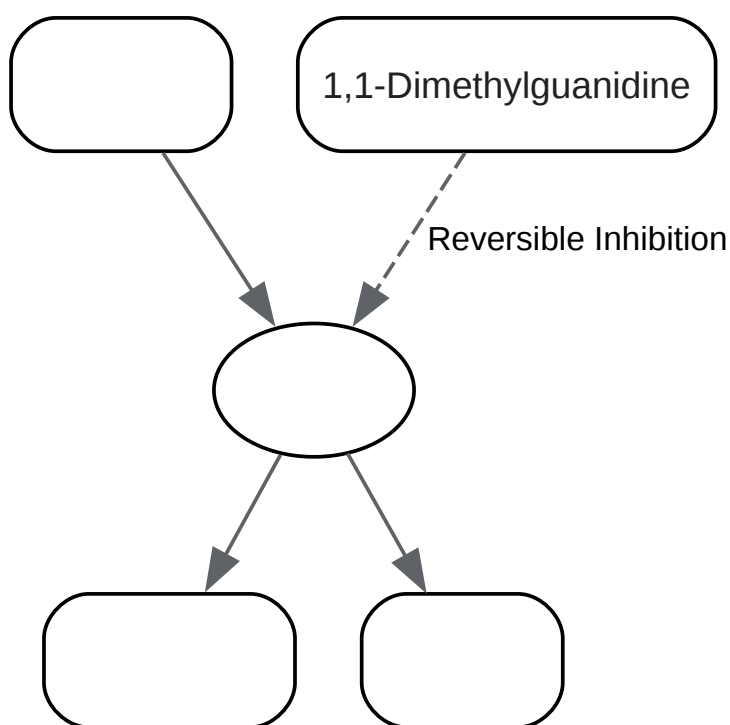
Recent research has highlighted the potential of guanidine derivatives as modulators of key biological targets, suggesting a role for **1,1-dimethylguanidine** in drug discovery.

### Inhibition of Nitric Oxide Synthase (NOS) Isoforms

Nitric oxide (NO) is a critical signaling molecule synthesized by three nitric oxide synthase (NOS) isoforms. Studies have shown that **1,1-dimethylguanidine** exhibits a reversible inhibition pattern against all three NOS isoforms (nNOS, iNOS, and eNOS).<sup>[7]</sup> Unlike some other guanidine derivatives that cause time- and concentration-dependent inactivation, the

inhibition by **1,1-dimethylguanidine** is not mechanism-based and does not show significant isoform selectivity.[7] This reversible inhibition suggests that **1,1-dimethylguanidine** could serve as a scaffold for the development of more potent and selective NOS inhibitors.

Diagram 3: Role of NOS in Nitric Oxide Production and Inhibition by **1,1-Dimethylguanidine**



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Caption: **1,1-Dimethylguanidine** reversibly inhibits NOS.

## Potential as an Arginase Inhibitor

Arginase is an enzyme that competes with NOS for their common substrate, L-arginine. By hydrolyzing L-arginine to ornithine and urea, arginase can limit the production of nitric oxide. The structural similarity of **1,1-dimethylguanidine** to arginine suggests its potential as an arginase inhibitor. While direct studies on **1,1-dimethylguanidine** as an arginase inhibitor are not extensively reported in the readily available literature, its guanidino moiety is a key pharmacophore in many known arginase inhibitors. Further investigation into the arginase inhibitory activity of **1,1-dimethylguanidine** is warranted.

## Safety and Handling

**1,1-Dimethylguanidine** sulfate is classified as a warning-level hazard. It is reported to cause skin and serious eye irritation and may cause respiratory irritation.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and skin thoroughly after handling.
- First Aid:
  - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - In case of skin contact: Wash with plenty of water.
  - If inhaled: Remove person to fresh air and keep comfortable for breathing.

## Conclusion

**1,1-Dimethylguanidine** is a compound of significant interest to the scientific community, particularly those in organic synthesis and drug development. Its utility as a strong base and catalyst is well-established, with applications in fundamental carbon-carbon bond-forming reactions. Furthermore, its interaction with key enzymes in the nitric oxide pathway suggests a promising starting point for the design of novel therapeutic agents. As with any reactive chemical, appropriate safety precautions must be observed during its handling and use. This guide provides a solid foundation for researchers and professionals to understand and utilize **1,1-dimethylguanidine** in their work.

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